

Technical Safety Guide: 2-(3-Chlorophenyl)oxirane[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Chlorophenyl)oxirane

CAS No.: 20697-04-5

Cat. No.: B1581207

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Executive Summary

2-(3-Chlorophenyl)oxirane is a reactive epoxide intermediate frequently employed in the synthesis of chiral drugs and agrochemicals.[2][3] While valuable for its electrophilic utility, this compound possesses significant alkylating potential.[1][2] Its oxirane ring is highly strained and susceptible to nucleophilic attack by biological macromolecules (DNA, proteins), presenting risks of genotoxicity and severe irritation.[1][2]

This guide moves beyond basic SDS data to provide a mechanistic view of the compound's hazards, defining the causality between its chemical structure and necessary engineering controls.[1]

Chemical Identity & Physicochemical Properties[2][3][4][5][6][7][8][9][10]

Understanding the physical state and volatility of this compound is critical for determining containment strategies.[1]

Property	Data	Relevance to Safety
CAS Registry No.	20697-04-5 (racemic)62600-71-9 (R-isomer)115648-90-3 (S-isomer)	Verification of specific isomer inventory.[2][3]
IUPAC Name	2-(3-Chlorophenyl)oxirane	Unambiguous identification.[2][3]
Synonyms	m-Chlorostyrene oxide; 3-Chlorostyrene oxide	Common trade names.[2][3]
Molecular Formula	C ₈ H ₇ ClO	MW: 154.59 g/mol
Boiling Point	214–230 °C (at 760 mmHg)	Low volatility at RT, but vapors form upon heating.[1][2][3]
Density	~1.13 – 1.28 g/cm ³	Heavier than water; sinks in aqueous spills.[1][2][3]
Solubility	Low in water; Soluble in organic solvents	Lipophilic nature facilitates skin absorption.[1][2][3]
Flash Point	> 80 °C (Estimate)	Combustible Class IIIA liquid.[1][2][3]

Hazard Identification (GHS & Structural Alerts)

While many Safety Data Sheets (SDS) classify this compound primarily as an irritant, structural alerts necessitate treating it as a potential mutagen.[1][2] The epoxide moiety is a known pharmacophore for DNA alkylation.[1][2]

GHS Classification (Harmonized)[1][2][7]

Hazard Class	Code	Hazard Statement
Skin Corrosion/Irritation	H315	Causes skin irritation.[2][3][4][5][6]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.[1][2][3][7][5][6]
STOT - Single Exposure	H335	May cause respiratory irritation.[2][3][7][5][6]
Sensitization, Skin	H317	May cause an allergic skin reaction (structural alert).[1][2][3]

“

*Critical Note on Genotoxicity: Although specific H350 (Carcinogenicity) or H341 (Mutagenicity) labels may not appear on all vendor SDSs for the 3-chloro isomer, the parent compound (Styrene Oxide) is a Group 2A carcinogen (IARC).[1][2] Researchers must apply the Precautionary Principle, handling **2-(3-Chlorophenyl)oxirane** as a suspected genotoxin due to its capacity to form DNA adducts via ring-opening alkylation.[1][2][3]*

Toxicological Mechanism & Metabolic Fate[2][3]

To understand the toxicity, one must understand the metabolic competition between detoxification and DNA damage.[1] The primary danger lies in the electrophilic attack of the oxirane ring on nucleophilic sites in DNA (e.g., N7-guanine).[1][2]

Mechanism of Action[1][10][13][14]

- Direct Alkylation: The strained three-membered ring opens, allowing the electrophilic carbon to covalently bind to cellular macromolecules.[1][2]

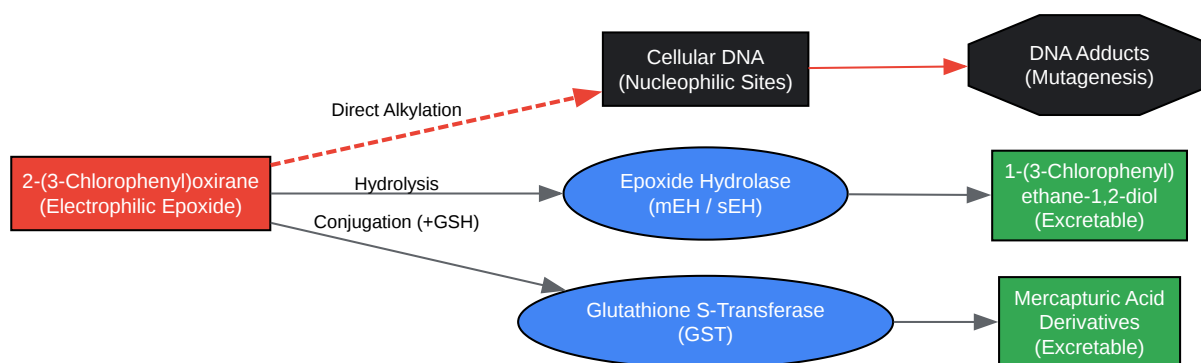
- Oxidative Stress: Depletion of cellular glutathione (GSH) during conjugation reduces the cell's antioxidant capacity.[1][2]

Metabolic Pathways (Detoxification)

The body attempts to detoxify this compound via two primary enzymatic routes:[1][2]

- Epoxide Hydrolase (mEH/sEH): Hydrolyzes the epoxide to a less toxic vicinal diol.[1][2][8]
- Glutathione S-Transferase (GST): Conjugates the epoxide with glutathione for excretion.[1][2]

Figure 1: Metabolic Fate & Toxicification Pathways This diagram illustrates the competition between safe detoxification and toxicological damage.[1]



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Caption: Figure 1. The electrophilic epoxide (Red) can either alkylate DNA (leading to toxicity) or be detoxified by hydrolases and transferases (Blue) into safe metabolites (Green).[1][2]

Safe Handling & Engineering Controls

Every protocol involving this compound requires a Zero-Skin-Contact policy.[2][3]

Engineering Controls[2]

- Primary Barrier: All open handling must occur within a certified Chemical Fume Hood (face velocity > 0.5 m/s).[1][2]
- Secondary Containment: Use spill trays for all reaction vessels to prevent benchtop contamination.[1][2]

Personal Protective Equipment (PPE) Matrix

Body Part	Protection Standard	Rationale
Hands	Double Gloving: Inner: Nitrile (0.11 mm) Outer: Nitrile (0.11 mm) or Laminate	Epoxides can permeate thin nitrile.[2][3] Double gloving provides a breakthrough time buffer.[1][2] Change outer gloves every 30 mins.[1][2]
Eyes	Chemical Splash Goggles	Face shield required if handling volumes > 50 mL.[1][2][3]
Respiratory	N95 (Solids/Mists) or Half-mask with Organic Vapor cartridges (if outside hood)	Prevents inhalation of aerosols or vapors during heating.[1][2][3]
Body	Lab Coat (Cotton/Poly) + Chemical Apron	Prevents soaking of clothes in case of splash.[1][2][3]

Emergency Response Protocols

In the event of a spill or exposure, immediate action is required to prevent systemic absorption or polymerization.[1]

Experimental Protocol: Chemical Deactivation of Spills

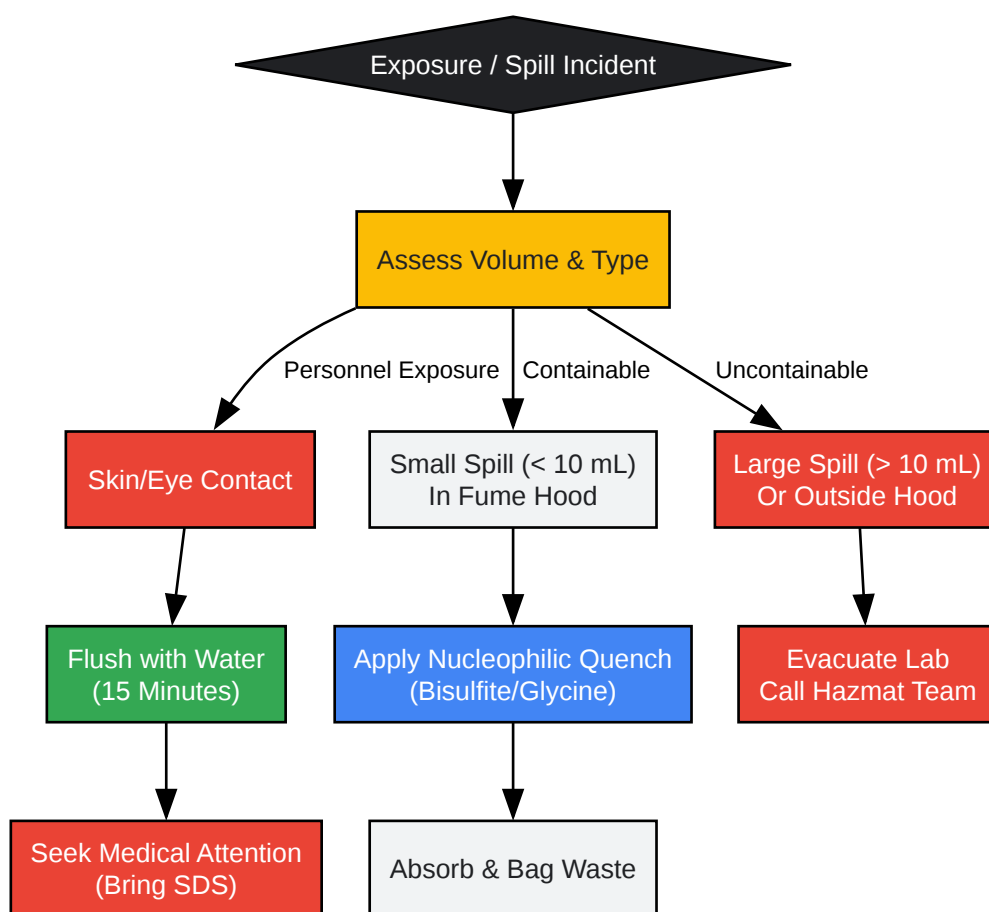
Do not simply wipe up epoxides.[1][2] Chemically quench them to destroy the reactive ring.[1]

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.[1][2]
- Prepare Quench Solution: Mix 10% aqueous sodium bisulfite (NaHSO_3) or a solution of glycine/water (1M). These nucleophiles rapidly open the epoxide ring, rendering it non-

alkylating.[1][2]

- Apply: Gently pour the quench solution over the spill, working from the outside in.[1][2]
- Wait: Allow 15–20 minutes for the reaction to occur.
- Clean: Absorb the neutralized liquid with vermiculite or sand.[1][2] Dispose of as hazardous chemical waste.[1][2]

Figure 2: Emergency Decision Logic Follow this workflow to determine the appropriate response scale.



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Caption: Figure 2. Decision tree for categorizing and responding to **2-(3-Chlorophenyl)oxirane** incidents.

Storage & Stability

- Temperature: Store at 2–8 °C (Refrigerator). Epoxides can undergo slow polymerization or hydrolysis at room temperature.[1][2]
- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent moisture ingress (hydrolysis risk).[1][2]
- Incompatibilities: Keep strictly separated from strong acids (catalyze polymerization), bases (ring opening), and amines.[1][2]

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- To cite this document: BenchChem. [Technical Safety Guide: 2-(3-Chlorophenyl)oxirane[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581207/docs#technical-safety-guide-2-3-chlorophenyl-oxirane-1-2-3\]](https://www.benchchem.com/product/b1581207/docs#technical-safety-guide-2-3-chlorophenyl-oxirane-1-2-3)

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